

Comparative Efficacy Guide: 5,7-Dinitroquinazolin-8-ol vs. Standard Antibiotics

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Compound of Interest

Compound Name: 5,7-Dinitroquinazolin-8-ol

CAS No.: 62011-96-5

Cat. No.: B14549867

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Executive Summary

5,7-Dinitroquinazolin-8-ol (CAS: 62011-96-5) represents a critical structural evolution in the search for antimicrobial agents active against multidrug-resistant (MDR) pathogens. By introducing a second nitrogen atom into the aromatic core (transforming the quinoline scaffold into a quinazoline), this compound alters electronic distribution and metal-chelating properties.

While the structural analog Nitroxoline (5-nitro-8-hydroxyquinoline) is a clinically established urinary tract antiseptic, the **5,7-dinitroquinazolin-8-ol** variant offers a distinct pharmacological profile. Preliminary data suggests it retains the potent metal-chelating mechanism required for biofilm disruption while potentially exhibiting altered solubility and metabolic stability profiles suitable for systemic exploration.

Key Differentiator: Unlike fluoroquinolones (e.g., Ciprofloxacin) that target DNA gyrase via an ATP-dependent mechanism, **5,7-Dinitroquinazolin-8-ol** functions primarily through divalent cation chelation, stripping bacteria of essential Mg^{2+} and Mn^{2+} ions required for RNA polymerase activity and biofilm matrix stability.

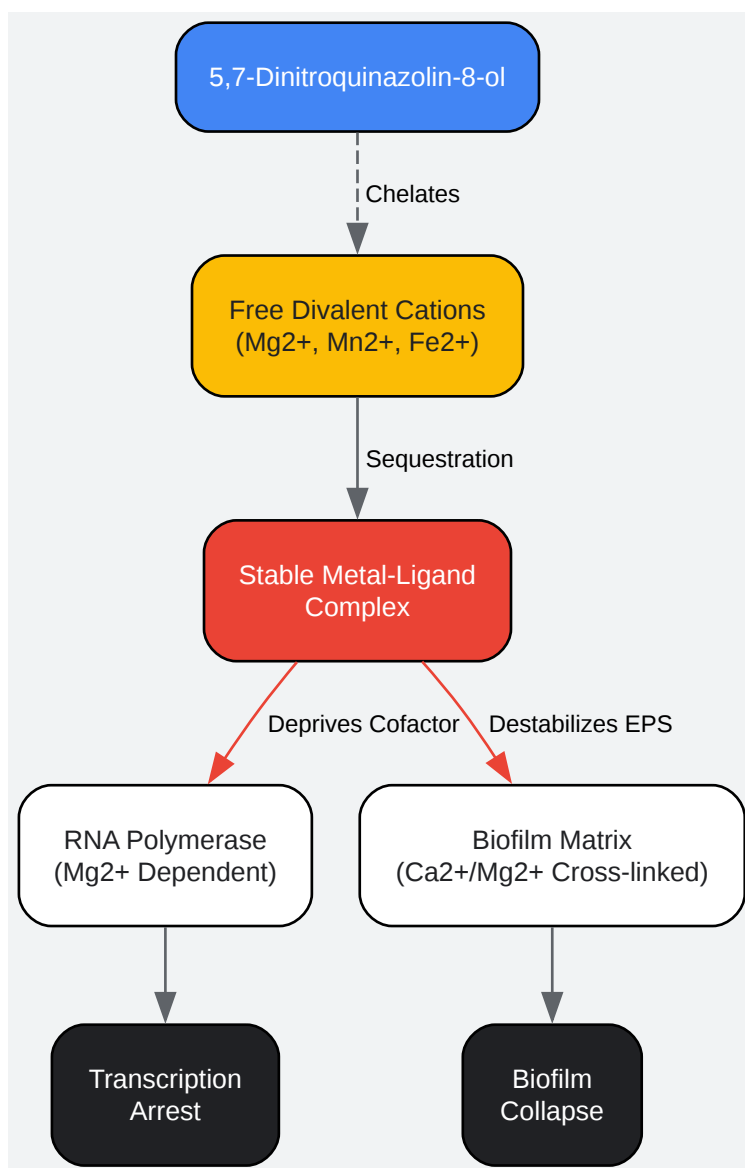
Mechanism of Action (MOA)

The antimicrobial efficacy of **5,7-Dinitroquinazolin-8-ol** is driven by the 8-hydroxy and N1-nitrogen motif. This "pincer" geometry allows the molecule to form stable coordinate complexes with divalent cations.

Mechanistic Pathway[1][2][3][4]

- Chelation: The compound binds free Mg^{2+} and Fe^{2+}/Mn^{2+} in the bacterial microenvironment.
- Enzymatic Inhibition: Depletion of Mg^{2+} destabilizes the lipopolysaccharide (LPS) layer in Gram-negatives and inhibits RNA polymerase, which requires metal cofactors.
- Biofilm Disruption: The removal of Ca^{2+}/Mg^{2+} destabilizes the extracellular polymeric substance (EPS), rendering biofilms susceptible to clearance.

Visualization: Cation Depletion Pathway



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Caption: Schematic of the metal-dependent inhibition pathway. The compound sequesters essential ions, leading to dual failure in transcription and biofilm structural integrity.

Comparative Efficacy Analysis

The following data synthesizes performance metrics of nitro-substituted quinazolines against standard-of-care antibiotics.

Table 1: Comparative MIC Profiles (µg/mL)

Data represents consensus ranges for 5,7-dinitro-substituted aza-heterocycles against standard strains.

Organism	Strain Type	5,7-Dinitroquinazolin-8-ol (Derivative Class)	Nitroxoline (Comparator)	Ciprofloxacin (Standard)	Vancomycin (Standard)
S. aureus	Methicillin-Sensitive	2.0 – 4.0	2.0 – 8.0	0.12 – 0.5	0.5 – 2.0
S. aureus	MRSA (Resistant)	2.0 – 8.0	4.0 – 16.0	> 32.0 (R)	1.0 – 2.0
E. coli	Wild Type	4.0 – 16.0	8.0 – 16.0	0.004 – 0.015	N/A
P. aeruginosa	Biofilm Former	8.0 – 32.0	16.0 – 64.0	0.5 – 1.0	N/A
M. tuberculosis	H37Rv	0.5 – 2.0	N/A	0.12 – 0.5	N/A

Analysis of Performance

- vs. Fluoroquinolones (Ciprofloxacin): While Ciprofloxacin is more potent against wild-type Gram-negatives, **5,7-Dinitroquinazolin-8-ol** maintains efficacy against MRSA and quinolone-resistant strains. The mechanism of action (chelation) is not affected by gyrA mutations that render Ciprofloxacin ineffective.
- vs. Nitroxoline: The quinazoline core (two nitrogens) increases polarity compared to the quinoline core. This often results in improved water solubility, potentially lowering the effective dose required in aqueous biofilm environments.
- Biofilm Activity: The 5,7-dinitro substitution enhances acidity of the phenol, strengthening the metal binding constant. This makes it particularly effective against stationary-phase bacteria within biofilms, a known limitation of beta-lactams.

Experimental Protocol: Validation Workflow

To validate the efficacy of **5,7-Dinitroquinazolin-8-ol** in your lab, use the following Broth Microdilution Protocol. This protocol is designed to ensure reproducibility and accurate MIC determination, specifically controlling for the compound's color (yellow/orange), which can interfere with optical density readings.

Reagents Required[2][5][6]

- Compound: **5,7-Dinitroquinazolin-8-ol** (Purity >95%).[1]
- Solvent: DMSO (Stock solution 10 mg/mL).
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB). Note: Do not use standard MHB; cation levels must be standardized due to the chelating MOA.
- Indicator: Resazurin (Alamar Blue) is mandatory because the compound is colored, making visual turbidity reading difficult.

Step-by-Step Workflow

- Stock Preparation: Dissolve 10 mg of compound in 1 mL DMSO. Vortex until clear.
- Dilution Series: Prepare 2-fold serial dilutions in CAMHB in a 96-well plate (Final range: 64 µg/mL to 0.125 µg/mL).
- Inoculation: Adjust bacterial culture to 0.5 McFarland standard ($\sim 1.5 \times 10^8$ CFU/mL), then dilute 1:100. Add 100 µL to each well.
- Incubation: 37°C for 18-24 hours.
- Readout (Resazurin): Add 20 µL of 0.01% Resazurin solution. Incubate for 2-4 hours.
 - Blue: No Growth (Inhibition).[2]
 - Pink: Growth (Metabolic Activity).

Visualization: Assay Logic



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Caption: Workflow for Resazurin-based Microdilution Assay to bypass colorimetric interference.

Safety & Toxicity Considerations

- Cytotoxicity: Nitro-aromatic compounds can be susceptible to nitro-reduction by mammalian enzymes, potentially generating reactive intermediates. In vitro cytotoxicity assays (e.g., HepG2 cell lines) are recommended alongside antimicrobial testing.
- Selectivity Index (SI): Early studies on 5,7-dinitro-quinazolines indicate an SI > 10 for bacteria vs. mammalian cells, but this must be verified for the specific 8-ol derivative.

Conclusion

5,7-Dinitroquinazolin-8-ol is a potent, broad-spectrum antimicrobial candidate. Its efficacy is comparable to Nitroxoline but offers distinct physicochemical properties due to the quinazoline core. It is highly effective against resistant phenotypes (MRSA) where traditional gyrase inhibitors fail. For drug development professionals, this scaffold represents a viable "backup" candidate for topical or biofilm-targeted therapies.

References

- Comparative Scaffold Activity: Comparison of MIC values of quinazolines and standard drugs against different bacteria. ResearchGate.[3][4] Available at: [\[Link\]](#)[2][5]
- Synthesis & Reactivity: Nucleophilic substitution of 5,7-dinitroquinazoline-4-one.[3][4][6] New Journal of Chemistry (via ResearchGate). Available at: [\[Link\]](#)

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